

Recommended dosage and application timing of Ipfen carbazone for optimal weed control

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Compound of Interest

Compound Name: *Ipfen carbazone*

Cat. No.: *B1662519*

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Application Notes and Protocols for Ipfen carbazone in Weed Control

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the recommended dosage, application timing, and experimental protocols for the use of **Ipfen carbazone**, a triazolinone class herbicide. The information is intended to guide research and development efforts for optimal weed management strategies.

Mechanism of Action

Ipfen carbazone is a selective herbicide that functions as a potent inhibitor of very-long-chain fatty acid (VLCFA) biosynthesis.[1][2][3] This inhibition disrupts cell division and growth in susceptible weed species, leading to their eventual death.[1] The primary target of **Ipfen carbazone** is the VLCFA elongase (VLCFAE) complex located in the endoplasmic reticulum. This complex is responsible for the elongation of fatty acid chains beyond C18, a crucial process for the formation of various cellular components. The herbicidal effect is more pronounced on late watergrass compared to rice, indicating a differential affinity of **Ipfen carbazone** for the VLCFAEs of different plant species.[4]

Recommended Usage

Ipfen carbazone is primarily used as a pre-emergence and early post-emergence herbicide in transplanted paddy rice for the control of annual grass weeds, annual sedges, and some annual broadleaf weeds.

Dosage and Application Timing

The generally recommended application rate for **Ipfen carbazone** is 250 g active ingredient (a.i.) per hectare. This dosage has been shown to be effective against a range of weeds while maintaining a high level of safety for transplanted rice.

For optimal control of key weed species like *Echinochloa* spp. (barnyard grass), application is recommended from pre-emergence up to the 2.5 leaf stage of the weed. Field studies have demonstrated that **Ipfen carbazone** provides long residual activity, controlling weeds for an extended period after application.

Efficacy Data

The following tables summarize the efficacy of **Ipfen carbazone** against various weed types based on field trial data.

Table 1: Efficacy of **Ipfen carbazone** 25% SC on Weed Density in Transplanted Rice

| Treatment (Dosage/ha) | Narrow-leaf Weeds (No./m ²) | Broad-leaf Weeds (No./m ²) | Sedges (No./m ²) |
|-----------------------------------|--|---|------------------------------|
| Ipfencazone 25% SC @ 500 ml | 1.33 | 5.67 | 3.33 |
| Ipfencazone 25% SC @ 625 ml | 1.00 | 5.00 | 3.00 |
| Two Hand Weeding (25 & 50 DAT) | 0.67 | 5.00 | 2.67 |
| Untreated Control | - | - | - |

Source: Field experiments conducted in Kalyani, West Bengal, during the 2017 and 2018 kharif seasons. Data represents weed population at 60 days after transplanting (DAT).

Table 2: Weed Control Efficiency of **Ipfencazone** 25% SC in Transplanted Rice

| Treatment (Dosage/ha) | Narrow-leaf Weed Control (%) | Broad-leaf Weed Control (%) | Sedge Control (%) |
|--------------------------------|---------------------------------|--------------------------------|-------------------|
| Ipfencazone 25% SC @ 500 ml | 82.61 | 77.92 | 76.74 |
| Ipfencazone 25% SC @ 625 ml | 86.96 | 80.52 | 79.07 |

Source: Field experiments conducted in Kalyani, West Bengal. Data represents the percentage of weed control over the untreated control at 60 days after transplanting.

Table 3: Herbicidal Activity of **Ipfencazone** on Specific Weed Species

| Weed Species | Common Name | Application Timing | Efficacy Rating (0-100) |
|------------------------|----------------------------|----------------------|-------------------------|
| Echinochloa oryzicola | Barnyard Grass | Pre-emergence | 100 |
| Echinochloa crus-galli | Common Barnyard Grass | Pre-emergence | 100 |
| Monochoria vaginalis | Pickeral Weed | Early Post-emergence | 95 |
| Lindernia procumbens | False Pimpernel | Early Post-emergence | 98 |
| Cyperus difformis | Smallflower Umbrella Sedge | Early Post-emergence | 100 |
| Scirpus juncooides | Japanese Bulrush | Early Post-emergence | 90 |
| Cyperus serotinus | Late-flowering Cyperus | Early Post-emergence | 85 |

Source: Herbicidal activity rating where 0 = no effect and 100 = completely effective.

Dosage at 250 g a.i./ha.

Experimental Protocols

The following protocols are based on methodologies reported in field trials evaluating the efficacy of **Ipfencazone**.

Field Trial for Efficacy Evaluation

Objective: To assess the bio-efficacy of different dosages of **Ipfencazone** on the weed population in transplanted rice.

Experimental Design:

- Design: Randomized Block Design (RBD).

- Replications: Three.
- Plot Size: To be determined based on field availability and equipment, for example, 12 m² (3 m x 4 m).
- Buffer Zones: Maintain a buffer of 0.5 m between plots and 1 m between replications to prevent spray drift.

Materials and Methods:

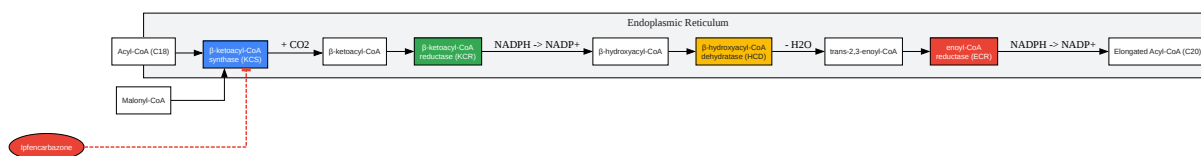
- Crop: Transplanted rice (variety to be specified, e.g., 'Shatabdi').
- Transplanting: Transplant 21-day-old seedlings at a spacing of 20 cm x 20 cm, with 3-4 seedlings per hill.
- Treatments:
 - T1: **Ipfen carbazone** 25% SC @ 500 ml/ha (125 g a.i./ha)
 - T2: **Ipfen carbazone** 25% SC @ 625 ml/ha (156.25 g a.i./ha)
 - T3: Hand weeding at 20 and 40 days after transplanting (DAT).
 - T4: Unweeded control.
- Herbicide Application:
 - Apply **Ipfen carbazone** as a pre-emergence spray within 3 days of transplanting.
 - Use a knapsack sprayer with a flat fan nozzle.
 - Ensure uniform application over the entire plot.
- Data Collection:
 - Weed Density: At 60 DAT, use a 1 m x 1 m quadrat placed randomly at two locations within each plot to count the number of narrow-leaf weeds, broad-leaf weeds, and sedges.

- Weed Dry Weight: Collect the weeds from the quadrat, sun-dry them, and then oven-dry at 70°C for 48 hours to record the dry weight.
- Weed Control Efficiency (WCE): Calculate using the formula: $WCE (\%) = [(DMC - DMT) / DMC] \times 100$ where, DMC = Dry matter of weeds in the control plot, and DMT = Dry matter of weeds in the treated plot.
- Crop Yield: Harvest the crop at maturity and record the grain yield per plot.

Statistical Analysis: Analyze the collected data using Analysis of Variance (ANOVA) for RBD.

Visualizations

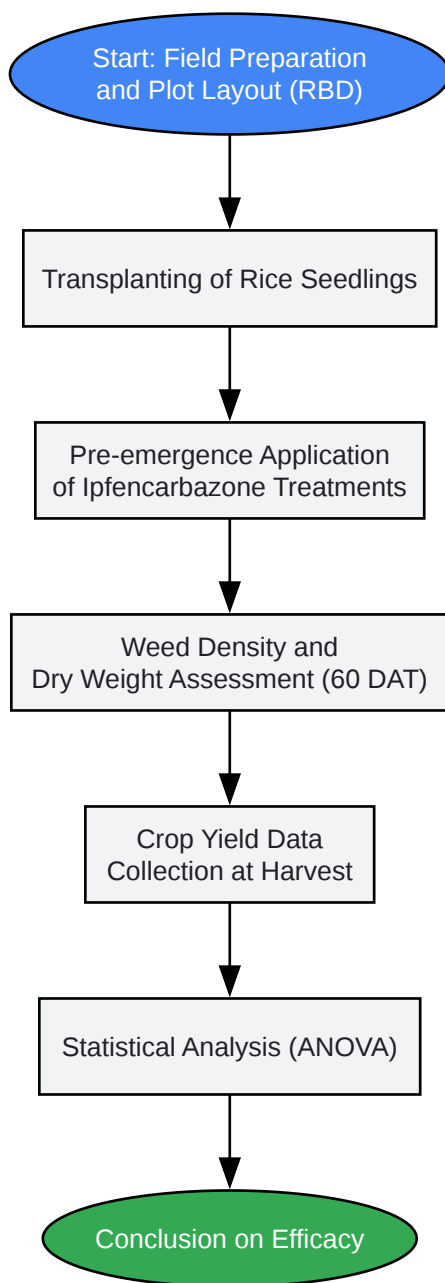
Signaling Pathway of VLCFA Biosynthesis and Inhibition by Ipfencarbazone



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Caption: Inhibition of the VLCFA elongation cycle by **Ipfencarbazone**.

Experimental Workflow for Ipfencarbazone Efficacy Trial



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Caption: Workflow for a field trial evaluating **Ipfen carbazone** efficacy.

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References

- 1. Development of a rice herbicide, ipfencarbazone - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Development of a rice herbicide, ipfencarbazone [jstage.jst.go.jp]
- 4. researchgate.net [researchgate.net]
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